

Personal protective equipment for handling 1,10-Decanediol-d20

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Compound of Interest

Compound Name: 1,10-Decanediol-d20

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Essential Safety and Handling Guide for 1,10-Decanediol

This guide provides immediate and essential safety and logistical information for handling 1,10-Decanediol in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

A summary of key quantitative data for 1,10-Decanediol is presented below. This information is crucial for safe handling and experimental planning.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O ₂	[1][2][3]
Molecular Weight	174.28 g/mol	[1]
Appearance	White solid/crystalline powder	[2][4][5]
Melting Point	71 - 75 °C (159.8 - 167 °F)	[6][7]
Boiling Point	297 °C (566.6 °F) at 760 mmHg	[6]
Flash Point	152 °C (305.6 °F)	[4][6]
Autoignition Temperature	320 °C (608 °F)	[4]
Solubility	Poorly soluble in water. Soluble in alcohol and hot ether.	[2][8]
Density	0.891 g/cm ³ at 80 °C	[7][8]

Personal Protective Equipment (PPE)

When handling 1,10-Decanediol, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear tightly fitting safety goggles or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6][9]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves. Always inspect gloves prior to use.[10]
 - Clothing: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[4][6][9] For larger quantities or where splashing is possible, fire/flame resistant and impervious clothing is recommended.[10]

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[6][9] If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4] A full-face respirator should be used if irritation or other symptoms are experienced.[10]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the chemical's integrity and preventing accidents.

Handling

- Work in a well-ventilated area.[4][10]
- Avoid the formation and accumulation of dust.[4]
- Do not breathe dust, vapor, mist, or gas.[4]
- Avoid contact with skin and eyes.[4][10]
- Wash hands thoroughly after handling.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[10]
- Keep the container tightly closed when not in use.[4]

Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed.[4][11]
- Store away from incompatible substances such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[2][9]
- Facilities storing this material should be equipped with an eyewash station and a safety shower.[4]

Emergency and Disposal Plan

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)[\[10\]](#)
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[\[4\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[4\]](#)[\[6\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- **Evacuate Personnel:** Keep unnecessary personnel away from the spill area.[\[10\]](#)
- **Ensure Ventilation:** Provide adequate ventilation.[\[4\]](#)
- **Personal Precautions:** Wear appropriate personal protective equipment as outlined in the PPE section.[\[4\]](#)[\[10\]](#) Avoid dust formation.[\[10\]](#)
- **Containment and Clean-up:**
 - Remove all sources of ignition.[\[10\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[10\]](#)
 - Vacuum or sweep up the material and place it into a suitable, closed container for disposal.[\[4\]](#)

Disposal

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[6]
- Disposal must be in accordance with local, regional, and national hazardous waste regulations.[6][11]
- Entrust disposal to a licensed waste disposal company.[11]

Procedural Workflow

The following diagram illustrates the standard workflow for handling 1,10-Decanediol in a laboratory setting, from preparation to disposal.



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